

Lithium Methanolate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *lithium;methanolate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of lithium methanolate (also known as lithium methoxide), a versatile and highly reactive organolithium compound. It covers its fundamental chemical properties, synthesis methodologies, and significant applications in organic synthesis and materials science. This document is intended to serve as a critical resource for professionals in research and development.

Core Chemical and Physical Properties

Lithium methanolate is a white, solid compound that is commercially available both in its pure form and as a solution, typically in methanol. It is a strong base and a potent nucleophile, making it a valuable reagent in a wide range of chemical transformations.

Property	Data	Citations
Molecular Formula	CH ₃ LiO	[1][2][3]
Molecular Weight	37.97 g/mol	[2][4][5]
Synonyms	Lithium methoxide, Lithium methylate	[1][6][7]
Appearance	White powder or colorless liquid (in solution)	[4][6]
CAS Number	865-34-9	[2][3][4]
Solubility	Soluble in methanol; low solubility in THF	[8][9]
Density (of ~10% solution in methanol)	~0.85 g/mL at 20 °C	[5]

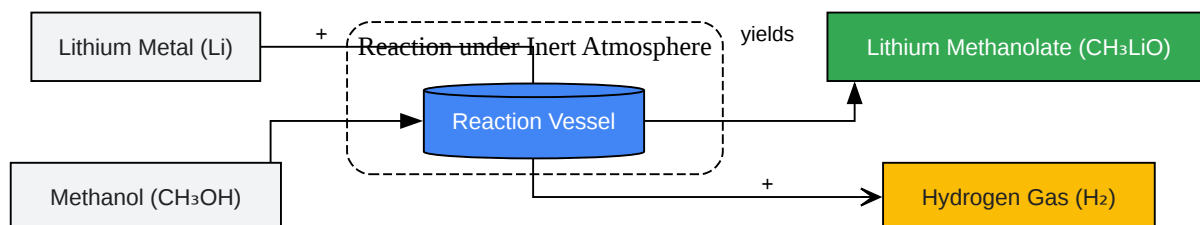
Safety and Handling: Lithium methanolate is a flammable and corrosive substance that reacts with water.[1][6] It should be handled with care under an inert atmosphere to prevent decomposition from moisture and atmospheric carbon dioxide.[6]

Synthesis of Lithium Methanolate

The industrial production of lithium methanolate is primarily achieved through two main routes: the direct reaction of lithium metal with methanol and the reaction of lithium hydroxide with methanol.[10][11]

Synthesis from Lithium Metal and Methanol

The most common method for synthesizing high-purity lithium methanolate involves the direct reaction of lithium metal with anhydrous methanol.[10][11] This exothermic reaction produces lithium methanolate and hydrogen gas.



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Caption: Synthesis of Lithium Methanolate from Lithium Metal.

Experimental Protocols

Laboratory Scale Preparation of a 1.0 M Lithium Methanolate Solution

This protocol describes the preparation of a standardized lithium methanolate solution for laboratory use.

Materials:

- Lithium metal
- Anhydrous methanol
- Schlenk flask or similar reaction vessel with a magnetic stirrer
- Nitrogen or Argon gas supply
- Cannula or syringe for transfer

Procedure:

- Under an inert atmosphere (Nitrogen or Argon), add 3 mL of anhydrous methanol to a Schlenk flask at 0°C (ice bath).

- Carefully add 3 mmol of lithium metal to the cooled methanol while stirring. The reaction is exothermic and will produce hydrogen gas.
- Continue stirring at 0°C until all the lithium metal has completely dissolved.
- The resulting solution is approximately 1.0 M lithium methanolate in methanol.
- For storage, molecular sieves can be added to prevent degradation from moisture.[\[8\]](#)

Industrial Synthesis via the Lithium Metal Method

This protocol outlines a general industrial-scale synthesis process.

Procedure:

- Under an inert atmosphere, lithium metal is added to methanol in a suitable reactor with stirring. The reaction is exothermic and requires careful temperature control.[\[10\]](#)
- After the reaction is complete, the resulting solution is concentrated by distilling a portion of the methanol under reduced pressure.[\[8\]](#)
- The concentrated lithium methanolate solution is then transferred to a dryer, such as a helical ribbon agitator.
- The final product is dried under vacuum at an elevated temperature (e.g., 70-80°C) to yield solid lithium methanolate powder.[\[8\]](#)[\[10\]](#)

Purity Determination by Titration

The purity of synthesized lithium methanolate can be determined by acid-base titration.

Procedure:

- Accurately weigh a sample of the lithium methanolate product.
- Dissolve the sample in deionized water.
- Titrate the resulting solution with a standardized solution of hydrochloric acid (HCl) using a suitable indicator (e.g., phenolphthalein).

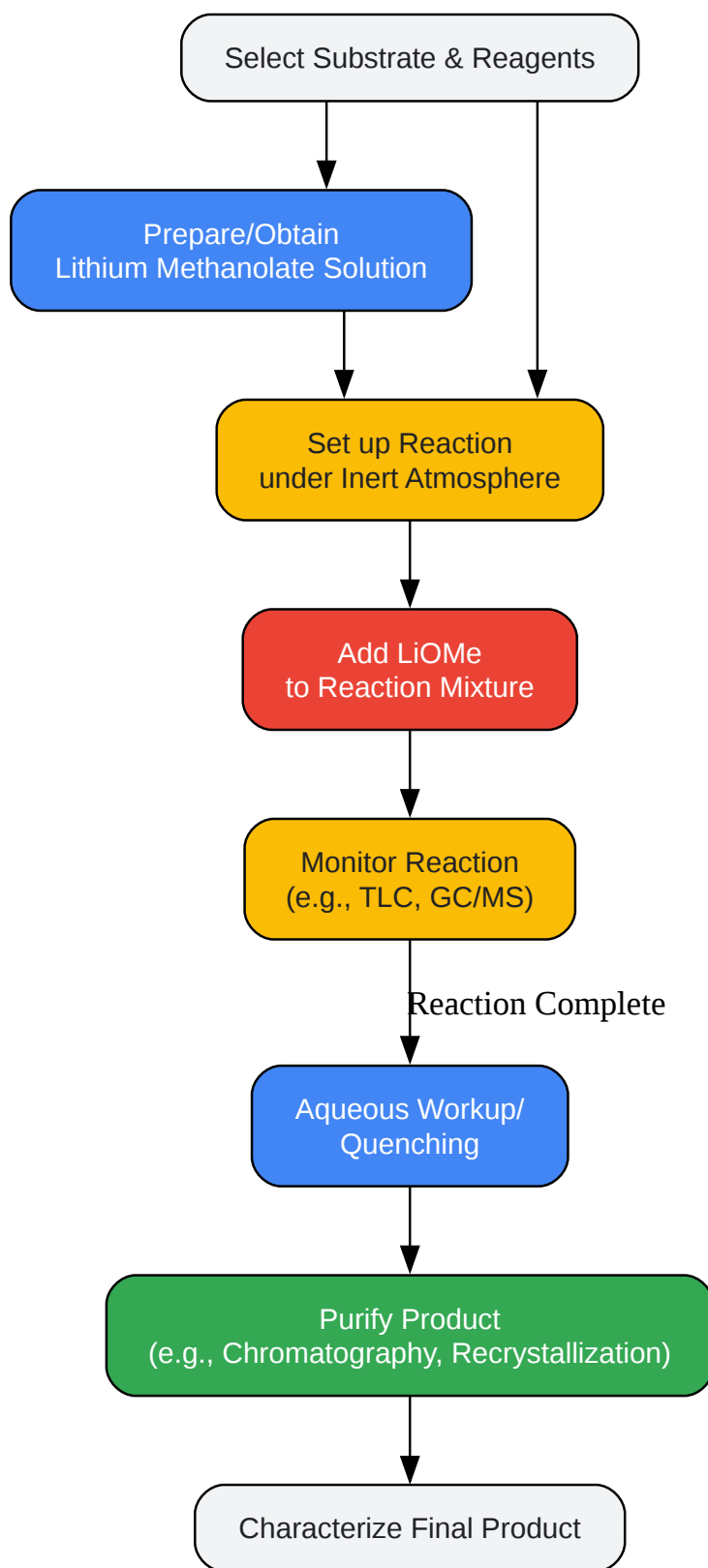
- The purity is calculated based on the amount of HCl required to neutralize the sample.[\[4\]](#)

Applications in Research and Development

Lithium methanolate is a key reagent in numerous applications within organic synthesis and materials science.

Application Area	Specific Use	Citations
Organic Synthesis	Acts as a strong base catalyst for transesterification and condensation reactions. It is also used as a methoxylating agent in the synthesis of complex organic molecules, including pharmaceuticals like vitamins and sulfadiazine.	[11] [12] [13] [14]
Polymer Chemistry	Used as an initiator for anionic polymerization.	[15]
Materials Science	Serves as a lithium precursor in sol-gel synthesis to produce materials for lithium-ion batteries, such as cathode coatings and ceramic powders. It can be used as an additive to battery electrolytes to improve performance.	[11] [13]

The following diagram illustrates the logical workflow of utilizing lithium methanolate in a typical organic synthesis application.



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Caption: General Workflow for Using Lithium Methanolate in Synthesis.

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References

- 1. Lithium methanolate | CH₃LiO | CID 4177230 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. watson-int.com [watson-int.com]
- 3. Lithium methoxide | CymitQuimica [cymitquimica.com]
- 4. Lithium metoxide | CAS 865-34-9 — Ereztech [ereztech.com]
- 5. 甲醇锂 溶液 ~10% in methanol (T, ~2.2 M) | Sigma-Aldrich [sigmaaldrich.com]
- 6. CAS 865-34-9: Lithium methoxide | CymitQuimica [cymitquimica.com]
- 7. Lithium methoxide, 98+% | Fisher Scientific [fishersci.ca]
- 8. Lithium methoxide | 865-34-9 | Benchchem [benchchem.com]
- 9. Lithium methoxide - Wikipedia [en.wikipedia.org]
- 10. CN105669374B - A kind of synthetic method of lithium methoxide - Google Patents [patents.google.com]
- 11. Page loading... [wap.guidechem.com]
- 12. Lithium Methoxide, 865-34-9 [boray-chem.com]
- 13. gneechem.com [gneechem.com]
- 14. chemimpex.com [chemimpex.com]
- 15. Organolithium reagent - Wikipedia [en.wikipedia.org]
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